

Recommended concentration of YM-254890 for in vitro experiments

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Compound of Interest

Compound Name: YM-254890

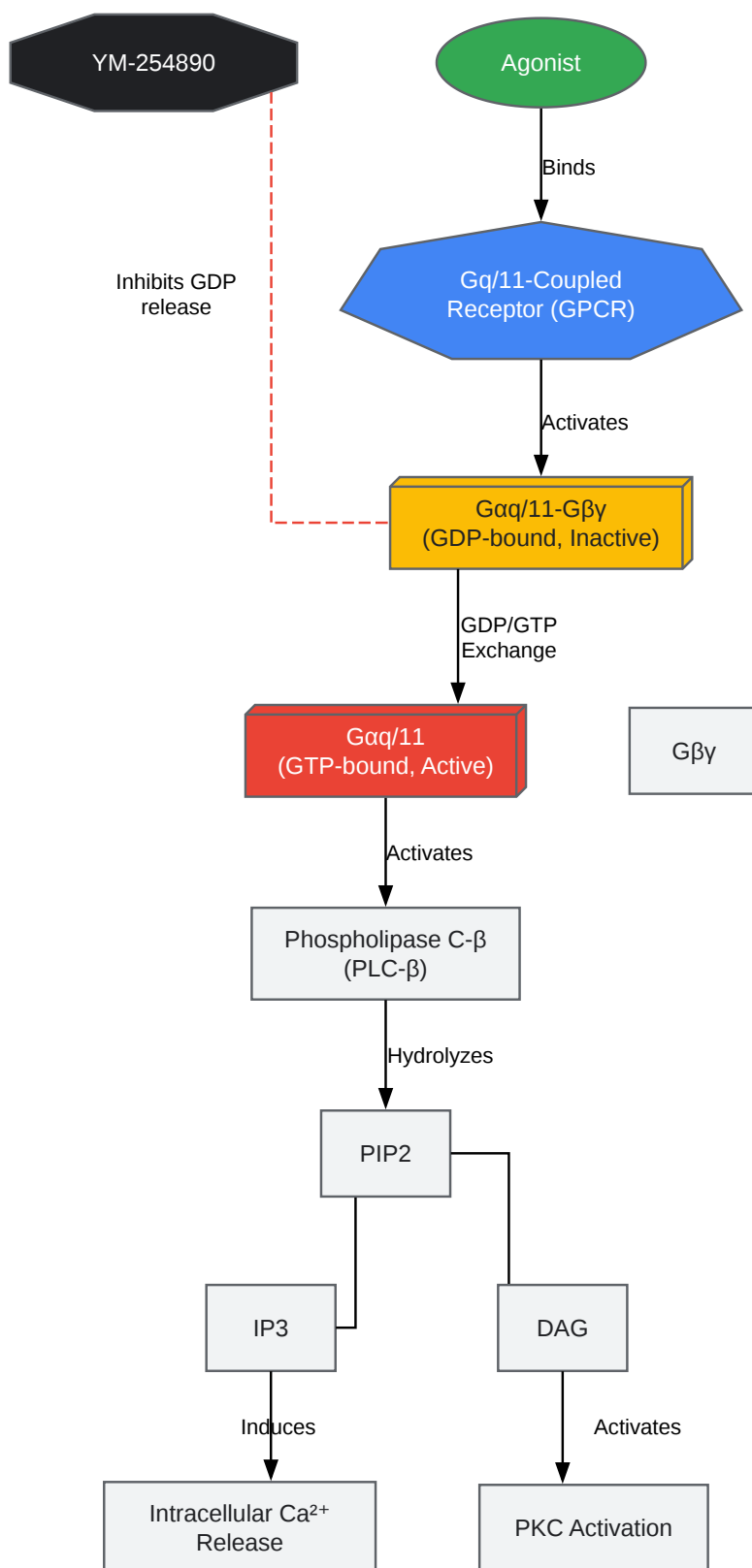
Cat. No.: B15606623

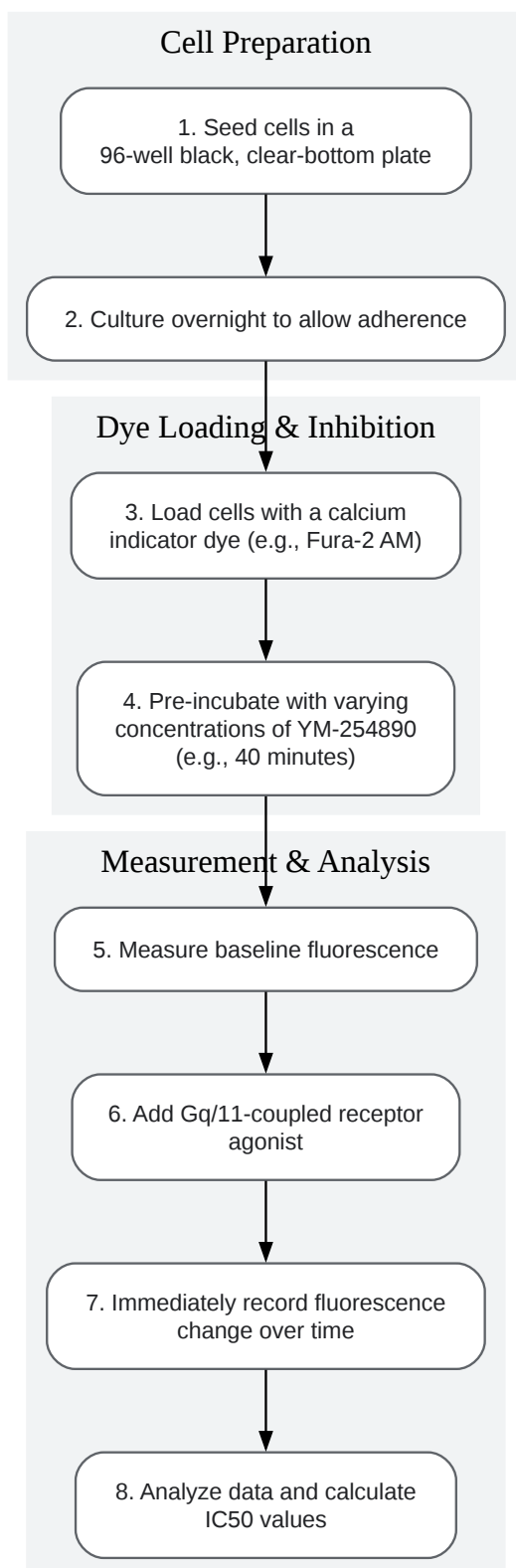
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Application Notes: YM-254890 for In Vitro Gαq/11 Inhibition

Introduction **YM-254890** is a potent and selective inhibitor of the Gαq/11 subfamily of G proteins (Gαq, Gα11, and Gα14).[1][2][3] Originally isolated from the bacterium *Chromobacterium* sp. QS3666, this cyclic depsipeptide has become an invaluable tool for studying G protein-coupled receptor (GPCR) signaling pathways.[4][5] Its mechanism of action involves preventing the exchange of Guanosine Diphosphate (GDP) for Guanosine Triphosphate (GTP) on the Gαq subunit, thereby locking the G protein in its inactive, GDP-bound state and blocking downstream signaling.[1][6][7] These notes provide recommended concentrations and detailed protocols for the use of **YM-254890** in various in vitro experimental settings.

Mechanism of Action **YM-254890** binds to a hydrophobic cleft in the Gαq subunit, stabilizing the inactive GDP-bound form.[6] This prevents the conformational changes required for GTP binding that are normally induced by an activated GPCR, thus inhibiting the activation of downstream effectors like phospholipase C-β (PLC-β).





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